

# CAS number and molecular weight of Dicetyl peroxydicarbonate.

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## Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

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## An In-depth Technical Guide to **Dicetyl Peroxydicarbonate**

This technical guide provides a comprehensive overview of **Dicetyl Peroxydicarbonate**, including its chemical properties, synthesis, applications, and safety considerations. The information is intended for researchers, scientists, and professionals in chemical synthesis and polymer science.

## Chemical and Physical Properties

**Dicetyl peroxydicarbonate** is an organic peroxide primarily used as a radical initiator in polymerization processes.<sup>[1][2][3][4][5]</sup> Its key properties are summarized in the table below.

Property	Value
CAS Number	26322-14-5[1][6][7]
Molecular Formula	C34H66O6[6][7][8][9]
Molecular Weight	570.88 g/mol [6][7][9]
Appearance	White, odorless solid (powder or granules)[6]
Melting Point	52-54 °C[7]
Solubility	Insoluble in water (1 µg/L at 20°C); Soluble in ketones and aromatic hydrocarbons[6]
Active Oxygen Content	2.80%[10][11]
Self-Accelerating Decomposition Temperature (SADT)	40°C[12]

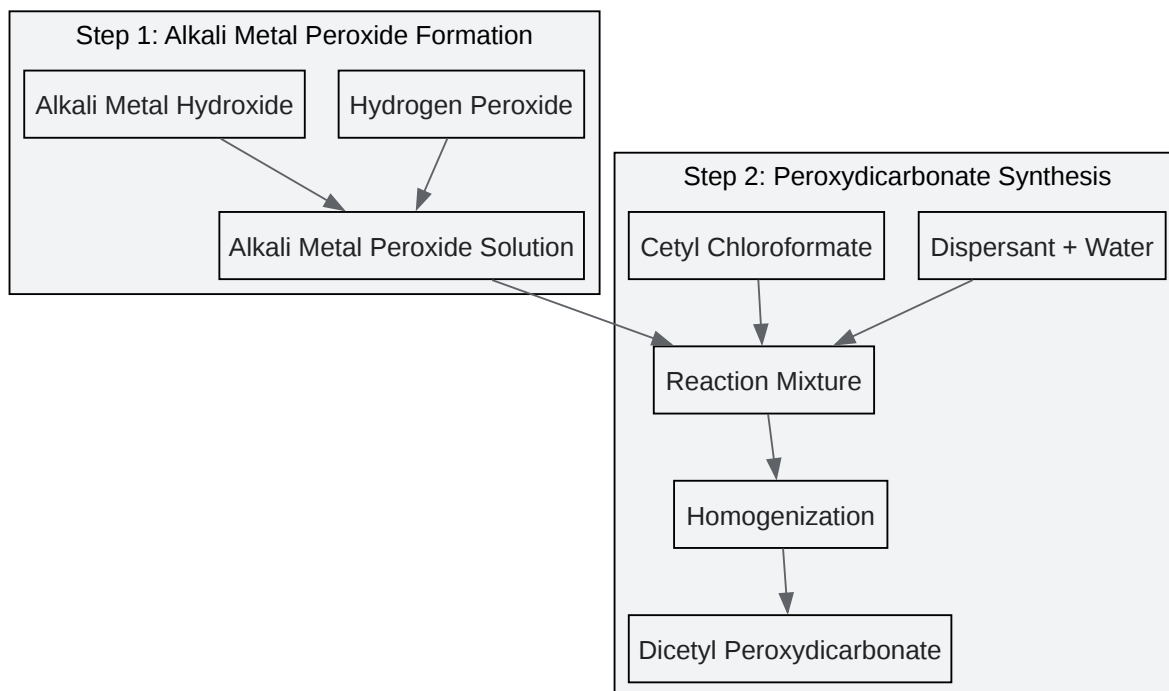
## Experimental Protocols

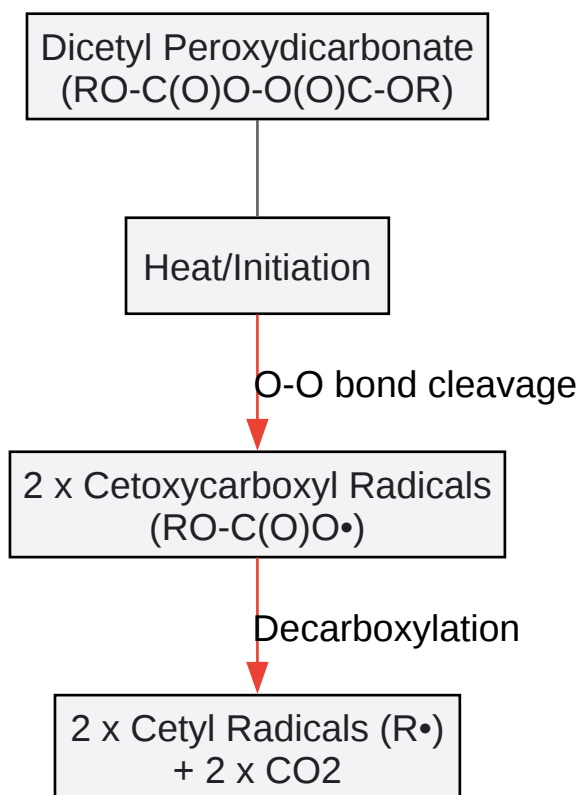
### General Synthesis of Dicetyl Peroxydicarbonate

A general method for the synthesis of peroxydicarbonates involves the reaction of an alkali metal peroxide with a haloformate.[13] The following is a representative protocol:

- **Preparation of Alkali Metal Peroxide:** An alkali metal hydroxide is mixed with a peroxide (e.g., hydrogen peroxide) to form the corresponding alkali metal peroxide.[13] This reaction should be conducted at a controlled temperature, preferably between 0°C and 10°C, to prevent decomposition of the peroxide.[13]
- **Reaction with Haloformate:** The freshly prepared alkali metal peroxide is then added to a mixture containing the corresponding haloformate (in this case, cetyl chloroformate), a dispersant, and water.[13]
- **Homogenization:** The reaction mixture is homogenized throughout the process to ensure the formation of small droplets of the desired peroxydicarbonate.[13]
- **Reaction Completion and Work-up:** The reaction is stirred for a period of 30-50 minutes.[14] After completion, the stirring is stopped, and the mother liquor is separated. The product is

then washed until a neutral pH (5-7) is achieved.[[14](#)]





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